

Application Note and Protocol for Oseltamivir Analysis Using an Internal Standard

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Compound of Interest

Compound Name: *Oseltamivir-d3*

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Introduction

Oseltamivir is an antiviral prodrug used for the treatment and prophylaxis of influenza A and B virus infections. After oral administration, it is rapidly metabolized to its active form, oseltamivir carboxylate. Accurate quantification of oseltamivir and its metabolite in biological matrices is crucial for pharmacokinetic, bioequivalence, and toxicokinetic studies. This document provides a detailed application note and protocol for the analysis of oseltamivir using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with a focus on the appropriate use and concentration of an internal standard.

Principle of the Assay

The method described herein utilizes High-Performance Liquid Chromatography (HPLC) coupled with a tandem mass spectrometer (MS/MS) for the sensitive and selective quantification of oseltamivir in plasma samples. An internal standard (IS) is employed to ensure the accuracy and precision of the results by compensating for variations in sample preparation and instrument response. Deuterated analogs of oseltamivir and oseltamivir carboxylate are the preferred internal standards due to their similar chemical and physical properties to the analytes.

Quantitative Data Summary

The following tables summarize the key quantitative parameters from various validated LC-MS/MS methods for oseltamivir analysis.

Table 1: Internal Standards and Their Concentrations

Internal Standard (IS)	Analyte(s)	IS Concentration in Working Solution	Matrix	Reference
Oseltamivir-d5 & Oseltamivir Carboxylate-C13-d3	Oseltamivir & Oseltamivir Carboxylate	Not explicitly stated	Human Plasma	[1]
Acyclovir	Oseltamivir & Azithromycin	Not explicitly stated	Dried Blood Spot	[2]
Venlafaxine	Oseltamivir	Not explicitly stated	Human Plasma	[3][4][5]
Oseltamivir-d3 & Oseltamivir Carboxylate-d3	Oseltamivir & Oseltamivir Carboxylate	100 ng/mL	Human Plasma	[6]
Sotalol hydrochloride	Oseltamivir Phosphate	Not explicitly stated	Pharmaceutical Preparations	[7]
Daclatasvir dihydrochloride	Oseltamivir Phosphate, Dexamethasone, Remdesivir	2.5 µg/mL	Human Plasma	[8]

Table 2: Method Validation Parameters for Oseltamivir Quantification

Parameter	Oseltamivir	Oseltamivir Carboxylate	Reference
Linearity Range (ng/mL)	0.5 - 200	2.0 - 800	[1]
0.3 - 200	-	[3][4][5]	
0.34 - 1000	0.34 - 1000	[6]	
0.52 - 207	4.08 - 1200	[9]	
Lower Limit of Quantification (LLOQ) (ng/mL)	0.5	2.0	[1]
25.37	-	[2]	
0.30	-	[3][4][5]	
0.34	0.34	[6]	
Mean Extraction Recovery (%)	94.4	92.7	[1]
≥89	-	[3][4][5]	
Precision (%RSD)	<10	-	[3][4][5]
2.2 - 11.0	2.2 - 11.0	[6]	
Accuracy (%)	97 - 105	-	[3][4][5]
95 - 110	95 - 110	[6]	

Experimental Protocols

This section details a representative protocol for the quantification of oseltamivir and oseltamivir carboxylate in human plasma using deuterated internal standards and LC-MS/MS.

Materials and Reagents

- Oseltamivir reference standard

- Oseltamivir Carboxylate reference standard
- Oseltamivir-d5 (IS for Oseltamivir)
- Oseltamivir Carboxylate-d3 (IS for Oseltamivir Carboxylate)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Water (deionized, 18 MΩ·cm)
- Human plasma (with anticoagulant, e.g., NaF/potassium oxalate to inhibit esterase activity) [\[6\]](#)

Preparation of Standard and Internal Standard Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve the reference standards of oseltamivir, oseltamivir carboxylate, and their respective deuterated internal standards in methanol to obtain individual stock solutions of 1 mg/mL.
- Working Standard Solutions: Prepare serial dilutions of the oseltamivir and oseltamivir carboxylate stock solutions in a mixture of methanol and water (1:1, v/v) to create working solutions for calibration curve and quality control (QC) samples.
- Internal Standard Working Solution (100 ng/mL): Prepare a mixed internal standard working solution of **oseltamivir-d3** and oseltamivir carboxylate-d3 at a concentration of 100 ng/mL in methanol. [\[6\]](#)

Sample Preparation (Protein Precipitation)

- Thaw plasma samples and vortex to ensure homogeneity.

- To a 30 μ L aliquot of plasma sample, calibration standard, or QC sample, add 100 μ L of the internal standard working solution (100 ng/mL in methanol).[6]
- Vortex the mixture for 30 seconds to precipitate proteins.
- Centrifuge the samples at 16,000 x g for 8 minutes.[6]
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

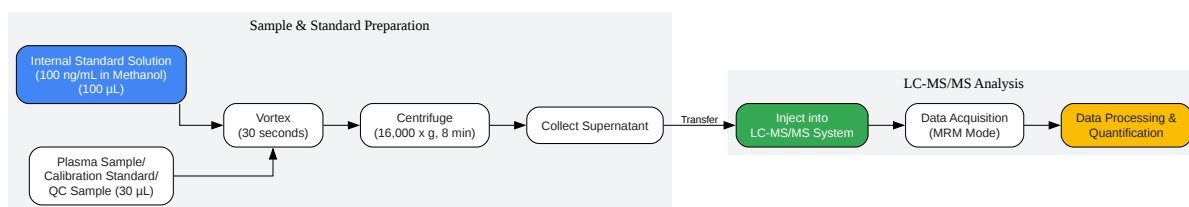
LC-MS/MS Conditions

- Liquid Chromatography (LC):
 - Column: A C18 column (e.g., Symmetry C18, 100 mm x 4.6 mm, 5 μ m) is suitable for separation.[1]
 - Mobile Phase: A gradient or isocratic elution can be used. A common mobile phase consists of:
 - Solvent A: 10 mM Ammonium formate in water with 0.1% formic acid.
 - Solvent B: Acetonitrile with 0.1% formic acid.
 - Flow Rate: 0.2 - 0.7 mL/min.
 - Injection Volume: 10 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Oseltamivir: m/z 313.1 $\rightarrow$ 208.1
 - Oseltamivir-d5: m/z 318.1 $\rightarrow$ (product ion to be determined)

- Oseltamivir Carboxylate: m/z 285.1 $\rightarrow$ 138.1
- Oseltamivir Carboxylate-d3: m/z 288.1 $\rightarrow$ 138.1
- Optimize MS parameters (e.g., collision energy, declustering potential) by infusing individual standard solutions.

Visualizations

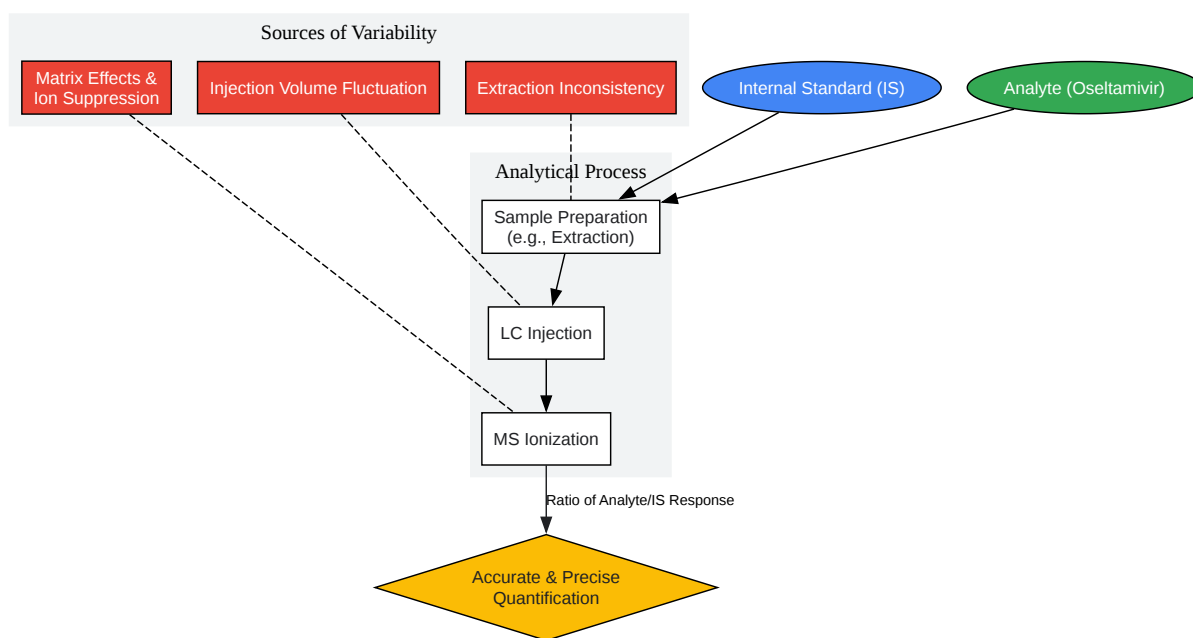
Experimental Workflow



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Caption: Workflow for Oseltamivir analysis in plasma.

Rationale for Internal Standard Use



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Caption: Role of the Internal Standard in mitigating analytical variability.

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